

Technical Guide to the Material Safety of 2-(Thiophen-2-yl)acetaldehyde

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Compound of Interest

Compound Name: 2-(Thiophen-2-yl)acetaldehyde

Cat. No.: B081494

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **2-(Thiophen-2-yl)acetaldehyde**, intended for use by professionals in research and development. The information is compiled from publicly available safety data sheets and toxicological databases.

Chemical and Physical Properties

2-(Thiophen-2-yl)acetaldehyde is a combustible liquid with a pungent odor.^[1] Proper handling and storage are crucial to ensure laboratory safety. Below is a summary of its key chemical and physical properties.

Property	Value	Source
CAS Number	15022-15-8	[2]
Molecular Formula	C ₆ H ₆ OS	[2]
Molecular Weight	126.18 g/mol	[2]
Appearance	Dark yellow liquid	[1]
Boiling Point	198 °C / 388.4 °F @ 760 mmHg	[1]
Flash Point	77 °C / 170.6 °F	[1]
Specific Gravity	1.200	[1]

Hazard Identification and Classification

2-(Thiophen-2-yl)acetaldehyde is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards include its combustible nature, oral toxicity, and irritant properties to the skin, eyes, and respiratory system.[2]

GHS Hazard Summary

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation

Source:[2]

Toxicological Information

While specific quantitative toxicological data such as LD50 (median lethal dose) or LC50 (median lethal concentration) for **2-(Thiophen-2-yl)acetaldehyde** are not readily available in the public domain, the GHS classification indicates that it is harmful if swallowed.[2] The thiophene moiety, present in this compound, is a known structural alert in medicinal chemistry, as its metabolism can sometimes lead to reactive metabolites with toxic potential.[3]

For the purpose of providing a toxicological reference, the data for the structurally related compound, acetaldehyde, is presented below. It is crucial to note that this data is for a different chemical and should not be directly extrapolated to **2-(Thiophen-2-yl)acetaldehyde**.

Toxicological Data for Acetaldehyde (CAS: 75-07-0)

Endpoint	Species	Value
Acute Oral LD50	Rat	661 mg/kg
Acute Dermal LD50	Rabbit	3540 mg/kg
Acute Inhalation LC50	Mouse	23000 mg/m ³ (4 hours)
Acute Inhalation LC50	Rat	13300 ppm (4 hours)

Source:[4][5]

Experimental Protocols

Detailed experimental protocols for toxicological studies specifically on **2-(Thiophen-2-yl)acetaldehyde** are not publicly available. However, standardized testing guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically followed for regulatory purposes. The methodologies for assessing skin and eye irritation are outlined below as representative examples.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This guideline provides a procedure for assessing the potential of a substance to cause skin irritation or corrosion.[6]

- Test System: The study is typically conducted using healthy young adult albino rabbits.
- Procedure:
 - Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the animal.
 - A dose of 0.5 mL of the liquid test substance is applied to a small area (approximately 6 cm²) of the clipped skin.
 - The treated area is covered with a gauze patch and a semi-occlusive dressing for a 4-hour exposure period.
 - Following exposure, the dressing and any residual test substance are removed.
- Observation:
 - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
 - Skin reactions are scored according to a standardized scale.
 - The reversibility of any observed effects is also assessed.

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This guideline details the procedure for determining the potential of a substance to cause eye irritation or corrosion.^{[7][8]}

- Test System: The test is performed on healthy young adult albino rabbits.
- Procedure:
 - A single dose of 0.1 mL of the liquid test substance is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.^[7]
 - The eyelids are gently held together for about one second to prevent loss of the substance.^[7]

- Observation:
 - The eyes are examined at 1, 24, 48, and 72 hours after application of the test substance.
 - The cornea, iris, and conjunctiva are evaluated for any lesions or reactions, which are scored based on a standardized system.
 - The reversibility of observed effects is monitored.

Safe Handling and Emergency Procedures

Given the hazardous properties of **2-(Thiophen-2-yl)acetaldehyde**, strict adherence to safety protocols is mandatory. This includes the use of appropriate personal protective equipment (PPE), handling in a well-ventilated area, and having emergency procedures in place.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[4\]](#)
- Skin Contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[4\]](#)
- Ingestion: If swallowed, call a poison center or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.[\[1\]](#)[\[4\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[1\]](#)

Storage and Disposal

- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated place. [\[1\]](#) Keep away from heat, sparks, and flame.[\[1\]](#) It is recommended to store under an inert atmosphere, such as nitrogen.[\[1\]](#)
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.[\[1\]](#)

This guide is intended to provide essential safety information. It is not a substitute for a comprehensive risk assessment, which should be conducted by qualified personnel before handling this chemical. Always refer to the most current and complete Safety Data Sheet (SDS) provided by the supplier.

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